

"Antileishmanial agent-10" for treating visceral leishmaniasis in hamsters

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Compound of Interest

Compound Name: *Antileishmanial agent-10*

Cat. No.: *B12408114*

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Application Notes and Protocols: AL-10 for Visceral Leishmaniasis

Product Name: **Antileishmanial Agent-10** (AL-10)

Application: For research use only. A novel investigational compound for the treatment of visceral leishmaniasis caused by *Leishmania donovani*.

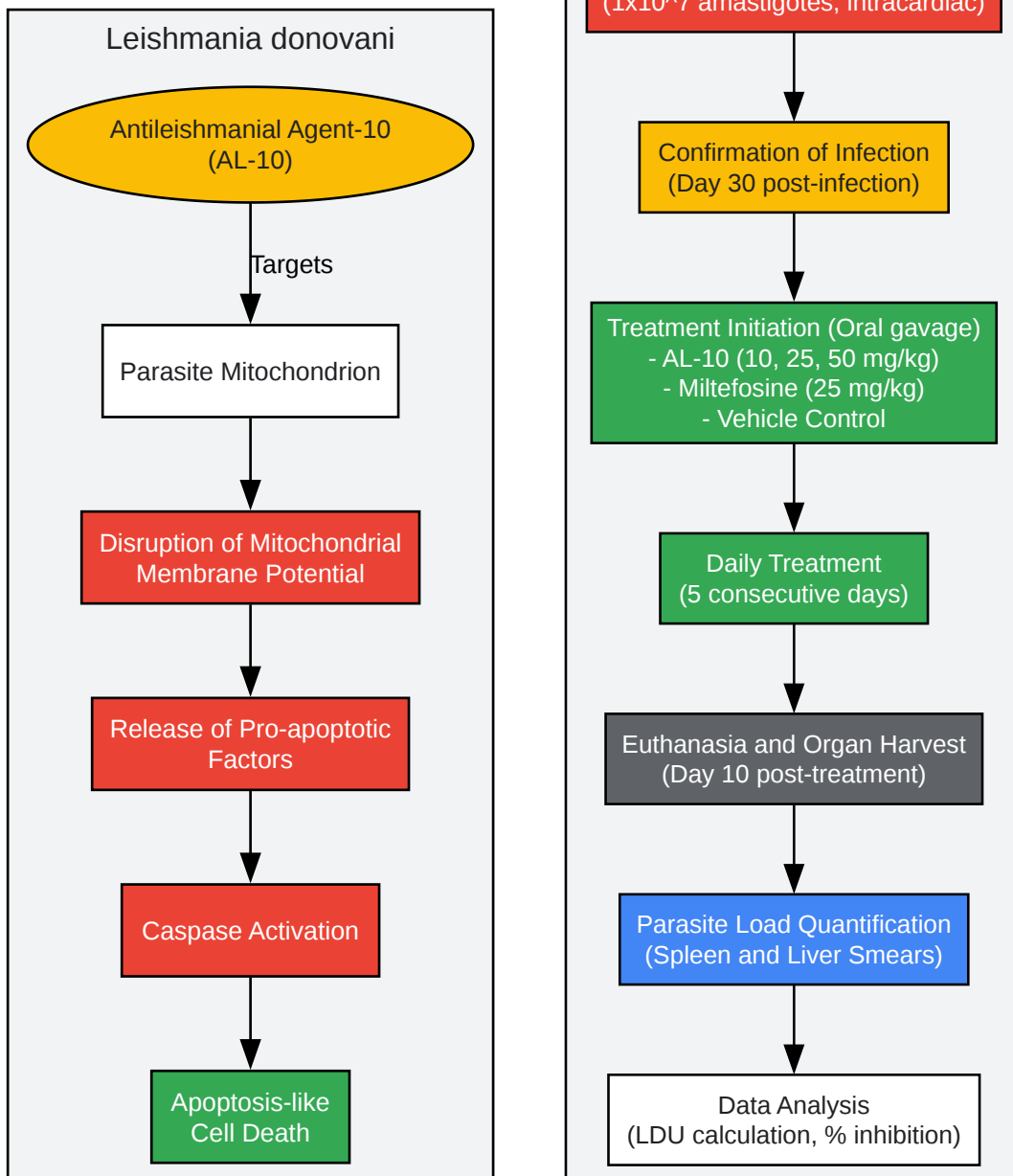
Introduction

Visceral leishmaniasis (VL), also known as kala-azar, is a severe systemic disease caused by protozoan parasites of the *Leishmania donovani* complex. The Syrian golden hamster (*Mesocricetus auratus*) is the most suitable experimental model for VL, as the clinicopathological features of the disease in hamsters closely mimic human VL, including progressive parasite burden in the spleen and liver, hepatosplenomegaly, and cachexia.^{[1][2][3][4]} **Antileishmanial Agent-10** (AL-10) is a synthetic small molecule with potent in vitro activity against *L. donovani* amastigotes. These application notes provide detailed protocols for evaluating the in vivo efficacy of AL-10 in the hamster model of VL and summarize the expected quantitative outcomes.

Hypothetical Mechanism of Action

AL-10 is hypothesized to induce apoptosis-like cell death in *Leishmania* parasites by targeting the parasite's unique mitochondrial machinery. It is believed to disrupt the mitochondrial

membrane potential, leading to the release of pro-apoptotic factors into the cytoplasm. This cascade is thought to activate parasite-specific caspases, ultimately resulting in programmed cell death. This mechanism is distinct from host cell mitochondrial function, suggesting a favorable therapeutic window.



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References

- 1. Syrian Hamster as an Advanced Experimental Model for Visceral Leishmaniasis | Springer Nature Experiments [experiments.springernature.com]
- 2. Visceral leishmaniasis: Experimental models for drug discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Efficient infection of hamster with Leishmania donovani by retro-orbital inoculation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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